

high-speed counter-current chromatography for isopsoralen purification

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Compound of Interest

Compound Name: *Isopsoralen*

Cat. No.: *B190584*

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An advanced method for the preparative isolation and purification of **isopsoralen** from *Psoralea corylifolia* has been developed using high-speed counter-current chromatography (HSCCC). This technique offers a robust and efficient alternative to traditional chromatographic methods, yielding high-purity **isopsoralen** suitable for research, scientific, and drug development applications. This document provides detailed application notes and protocols based on established methodologies.

Application Notes

High-speed counter-current chromatography is a liquid-liquid partition chromatography technique that eliminates the need for a solid support matrix, thereby preventing the irreversible adsorption of the sample onto the stationary phase. For the separation of **isopsoralen**, a non-polar solvent is typically used as the stationary phase and a polar solvent as the mobile phase. The choice of the two-phase solvent system is critical for achieving successful separation. The ideal solvent system should provide a suitable partition coefficient (K) for the target compound, **isopsoralen**, and a good separation factor (α) between **isopsoralen** and other components in the crude extract, such as its isomer, psoralen.

Several solvent systems have been successfully employed for the purification of **isopsoralen**. A commonly used system is a mixture of n-hexane, ethyl acetate, methanol, and water. The ratios of these solvents are optimized to achieve the best separation performance. The selection of the mobile phase (either the upper or lower phase of the solvent system) also plays a significant role in the elution profile.

Experimental Protocols

This section details the methodologies for the purification of **isopsoralen** using HSCCC, based on successful reported separations.

Protocol 1: HSCCC Purification of Isopsoralen

This protocol is adapted from the work of Liu et al. (2004) for the preparative isolation of **isopsoralen** from a crude extract of *Psoralea corylifolia*.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

1. Preparation of Two-Phase Solvent System and Sample Solution:

- Prepare a two-phase solvent system composed of n-hexane–ethyl acetate–methanol–water in a volume ratio of 5:5:4.5:5.5.[\[1\]](#)
- Thoroughly mix the solvents in a separatory funnel at room temperature and allow the phases to separate.
- Degas both the upper and lower phases by sonication for 30 minutes before use.[\[1\]](#)
- Dissolve the crude extract of *Psoralea corylifolia* in the upper phase to prepare the sample solution.[\[1\]](#)

2. HSCCC Instrument Setup and Operation:

- Instrument: TBE-300A high-speed counter-current chromatograph.[\[1\]](#)
- Column Filling: Fill the entire column with the upper phase (stationary phase).
- Sample Loading: Inject the sample solution into the column.
- Elution: Pump the lower phase (mobile phase) into the column at a flow rate of 2.0 mL/min.[\[1\]](#)
- Revolution Speed: Set the apparatus to rotate at 900 rpm.[\[1\]](#)
- Detection: Continuously monitor the effluent with a UV detector at 254 nm.[\[1\]](#)
- Temperature: Maintain the separation temperature at 20°C.[\[1\]](#)

- Fraction Collection: Collect the fractions corresponding to the **isopsoralen** peak. **Isopsoralen** is typically the second major peak to elute after psoralen.[1]

3. Purity Analysis:

- Analyze the purity of the collected **isopsoralen** fraction using High-Performance Liquid Chromatography (HPLC).
- HPLC Conditions:
 - Mobile Phase: Methanol–water (40:60, v/v).[1]
 - Column: A suitable C18 column.
 - Detection: UV detector.

Protocol 2: Alternative HSCCC Method

This protocol is based on the work of Xiao et al. (2010) and presents an alternative solvent system for the separation of **isopsoralen**.[5]

1. Preparation of Two-Phase Solvent System:

- Prepare a two-phase solvent system of n-hexane–ethyl acetate–methanol–water at a volume ratio of 1:1.1:1.3:1.[5]
- Equilibrate and degas the solvent phases as described in Protocol 1.

2. HSCCC Operation:

- Follow the general HSCCC operation steps outlined in Protocol 1, adjusting for the different solvent system. The specific flow rate and revolution speed may need to be optimized for this system.

3. Sample Preparation:

- This method was used to separate compounds from an ethyl acetate fraction of the *Psoralea corylifolia* extract.[5]

Protocol 3: SFE followed by HSCCC

This protocol, described by Wang et al. (2004), utilizes Supercritical Fluid Extraction (SFE) for the initial extraction followed by HSCCC for purification.[\[6\]](#)[\[7\]](#)

1. Supercritical Fluid Extraction (SFE):

- Sample: Pulverized seeds of *Psoralea corylifolia* (40-60 mesh).[\[6\]](#)[\[7\]](#)
- SFE Conditions:
 - Pressure: 26 MPa.[\[6\]](#)[\[7\]](#)
 - Temperature: 60°C.[\[6\]](#)[\[7\]](#)
- This process yields an extract enriched in psoralen and **isopsoralen**.

2. HSCCC Purification:

- Solvent System: n-hexane–ethyl acetate–methanol–water (1:0.7:1:0.8, v/v).[\[6\]](#)[\[7\]](#)
- Dissolve the SFE extract in the solvent system and proceed with HSCCC as detailed in Protocol 1.

Data Presentation

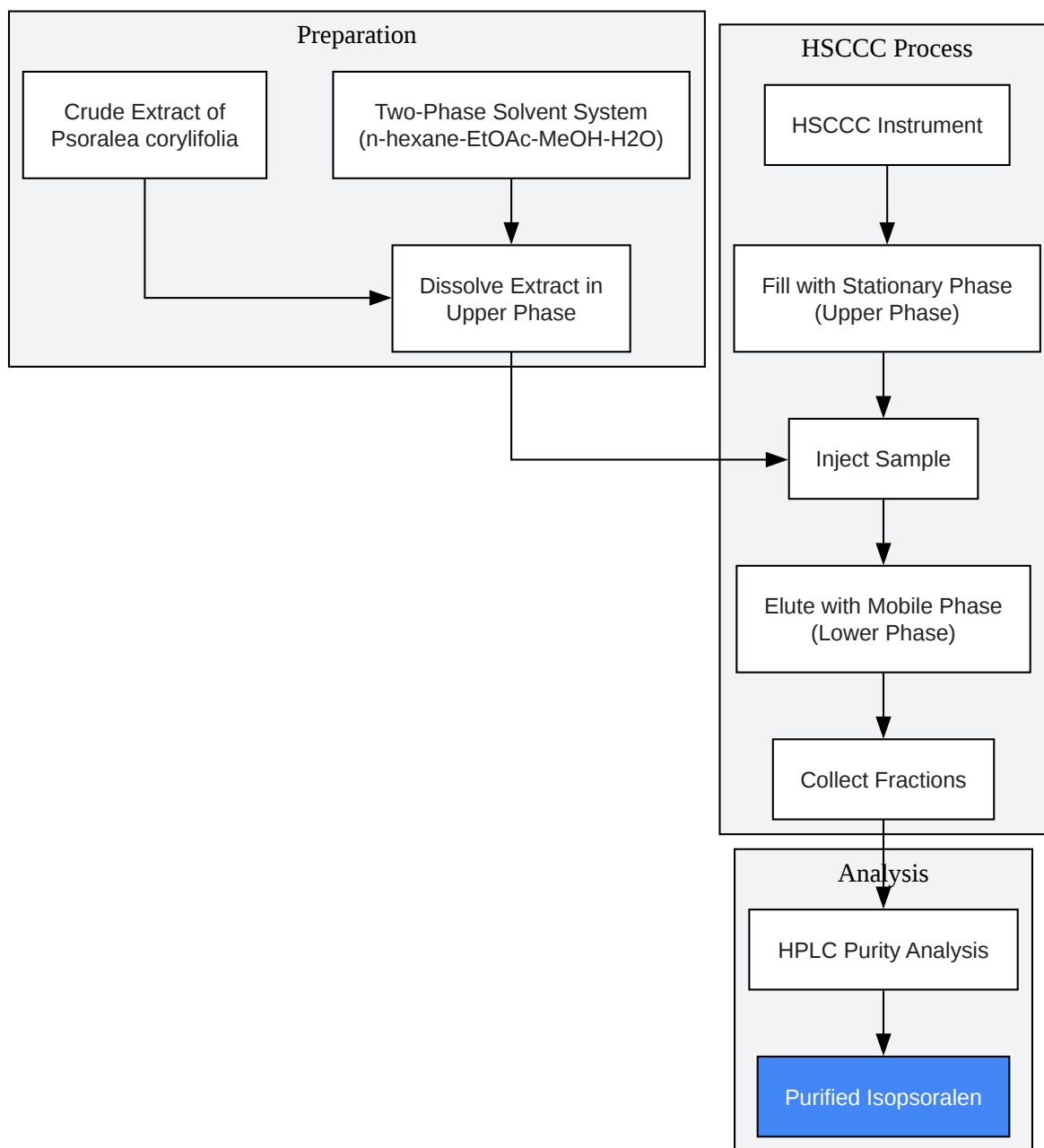
The quantitative data from the cited experiments are summarized in the tables below for easy comparison.

Table 1: HSCCC Experimental Parameters and Results for **Isopsoralen** Purification

Parameter	Method 1 (Liu et al., 2004)[1]	Method 2 (Xiao et al., 2010)[5]	Method 3 (Wang et al., 2004)[6][7]
Starting Material	100 mg Crude Extract	250 mg Ethyl Acetate Fraction	SFE Extract
Solvent System (v/v)	n-hexane–ethyl acetate–methanol–water (5:5:4.5:5.5)	n-hexane–ethyl acetate–methanol–water (1:1.1:1.3:1)	n-hexane–ethyl acetate–methanol–water (1:0.7:1:0.8)
Mobile Phase	Lower Phase	Not specified	Not specified
Flow Rate	2.0 mL/min	Not specified	Not specified
Revolution Speed	900 rpm	Not specified	Not specified
Yield of Isopsoralen	50.8 mg	6.26 mg	Not specified
Purity of Isopsoralen	99.6%	99.8%	Not specified

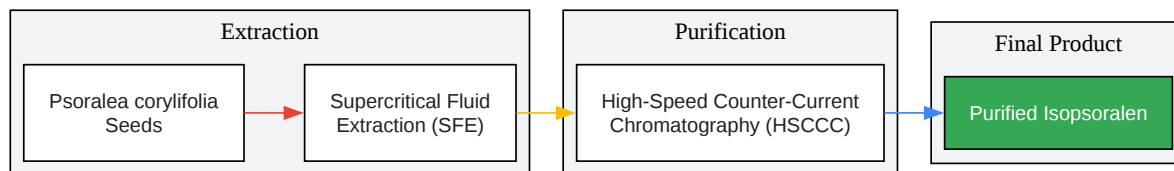
Visualizations

The following diagrams illustrate the experimental workflow for the purification of **isopsoralen** using HSCCC.



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Caption: HSCCC workflow for **isopsoralen** purification.



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Caption: SFE followed by HSCCC for **isopsoralen** purification.

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